

An In-depth Technical Guide to the Solubility and Stability of MDL-800

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Compound of Interest

Compound Name: MDL-800

Cat. No.: B608947

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **MDL-800**, a selective allosteric activator of Sirtuin 6 (SIRT6). The information presented herein is intended to support researchers and drug development professionals in the effective use and formulation of this compound.

Introduction to MDL-800

MDL-800 is a potent and selective small molecule activator of SIRT6, a NAD⁺-dependent protein deacetylase.[1][2][3] SIRT6 is implicated in a variety of cellular processes, including DNA repair, metabolism, and inflammation, making it a promising therapeutic target for age-related diseases and cancer.[4][5][6] **MDL-800** has been shown to enhance the deacetylase activity of SIRT6, leading to the inhibition of tumor cell proliferation and the promotion of genomic stability.[3][7] Understanding the physicochemical properties of **MDL-800**, particularly its solubility and stability, is critical for its application in both in vitro and in vivo research.

Physicochemical Properties

Property	Value	Reference
Chemical Name	2-[[[(5-bromo-4-fluoro-2-methylphenyl)amino]sulfonyl]-5- -[[[(3,5-dichlorophenyl)sulfonyl]amino]- benzoic acid, methyl ester	--INVALID-LINK--
Molecular Formula	C ₂₁ H ₁₆ BrCl ₂ FN ₂ O ₆ S ₂	--INVALID-LINK--
Molecular Weight	626.3 g/mol	--INVALID-LINK--
Appearance	White to beige solid	sigmaaldrich.com
CAS Number	2275619-53-7	--INVALID-LINK--

Solubility Profile

MDL-800 is a poorly water-soluble compound, necessitating the use of organic solvents for the preparation of stock solutions. The solubility in various common laboratory solvents is summarized below.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	≥52.8 mg/mL	--INVALID-LINK--
100 mg/mL (159.66 mM)	[8]	
1 mg/mL	[3]	
Dimethylformamide (DMF)	10 mg/mL	[3]
Ethanol (EtOH)	≥8.03 mg/mL (with sonication)	--INVALID-LINK--
Water	Insoluble	[8]

Experimental Protocol for Solubility Determination (Shake-Flask Method)

This protocol describes a standard shake-flask method for determining the equilibrium solubility of **MDL-800**.

Materials:

- **MDL-800**
- Selected solvents (e.g., DMSO, DMF, Ethanol, Water)
- Scintillation vials
- Orbital shaker with temperature control
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Calibrated analytical balance

Procedure:

- Add an excess amount of **MDL-800** to a scintillation vial containing a known volume of the selected solvent.
- Seal the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker set at a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After incubation, visually inspect the vials to confirm the presence of undissolved solid.
- Centrifuge the samples at a high speed to pellet the undissolved solid.
- Carefully collect an aliquot of the supernatant.
- Dilute the supernatant with a suitable mobile phase for HPLC analysis.
- Quantify the concentration of **MDL-800** in the diluted supernatant using a validated HPLC method with a standard calibration curve.
- The determined concentration represents the equilibrium solubility of **MDL-800** in the tested solvent at the specified temperature.

Stability Profile

The stability of **MDL-800** is a critical factor for its storage, handling, and use in experimental settings.

Solid-State Stability

As a solid, **MDL-800** is reported to be stable for at least four years when stored at -20°C.[3]

Solution Stability

Stock solutions of **MDL-800** in DMSO can be stored at -80°C for up to one year or at -20°C for up to one month.[8] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of a compound.[9][10][11][12][13]

4.3.1 Experimental Protocol for Forced Degradation Studies

This protocol outlines a general procedure for conducting forced degradation studies on **MDL-800**.

Materials:

- **MDL-800**
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Photostability chamber
- Oven

- HPLC-UV/MS system

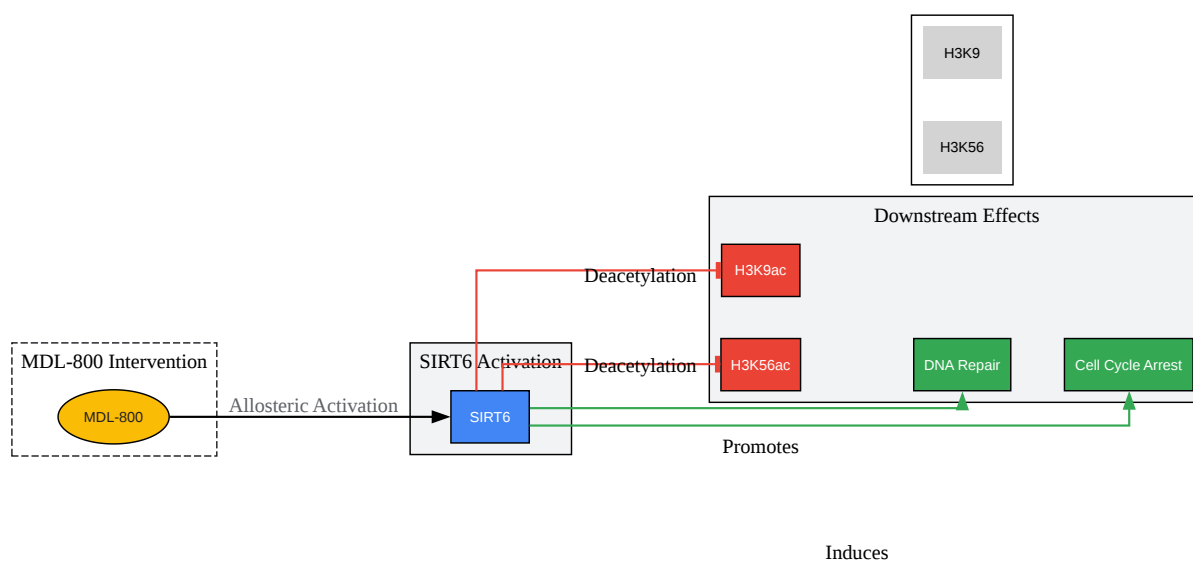
Procedure:

- Acid Hydrolysis: Dissolve **MDL-800** in a suitable solvent and add 0.1 M HCl. Incubate at a specified temperature (e.g., 60°C) for a defined period. Neutralize the solution before HPLC analysis.
- Base Hydrolysis: Dissolve **MDL-800** in a suitable solvent and add 0.1 M NaOH. Incubate at a specified temperature (e.g., 60°C) for a defined period. Neutralize the solution before HPLC analysis.
- Oxidative Degradation: Dissolve **MDL-800** in a suitable solvent and add 3% H₂O₂. Store protected from light at room temperature for a defined period.
- Thermal Degradation: Expose solid **MDL-800** to elevated temperatures (e.g., 60°C) in an oven for a defined period.
- Photostability: Expose a solution of **MDL-800** and solid **MDL-800** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.^{[14][15][16][17][18]} A dark control sample should be stored under the same conditions but protected from light.
- Analysis: Analyze all stressed samples, along with an unstressed control, using a validated stability-indicating HPLC method coupled with a mass spectrometer (MS) to separate and identify any degradation products.

Mechanism of Action and Signaling Pathway

MDL-800 acts as an allosteric activator of SIRT6.^{[1][2]} It binds to a site on the SIRT6 enzyme distinct from the active site, inducing a conformational change that enhances the enzyme's deacetylase activity. This leads to the deacetylation of histone H3 at lysine 9 (H3K9ac) and lysine 56 (H3K56ac).^[3]

The activation of SIRT6 by **MDL-800** has been shown to impact several downstream signaling pathways, including those involved in DNA repair and cell cycle regulation.

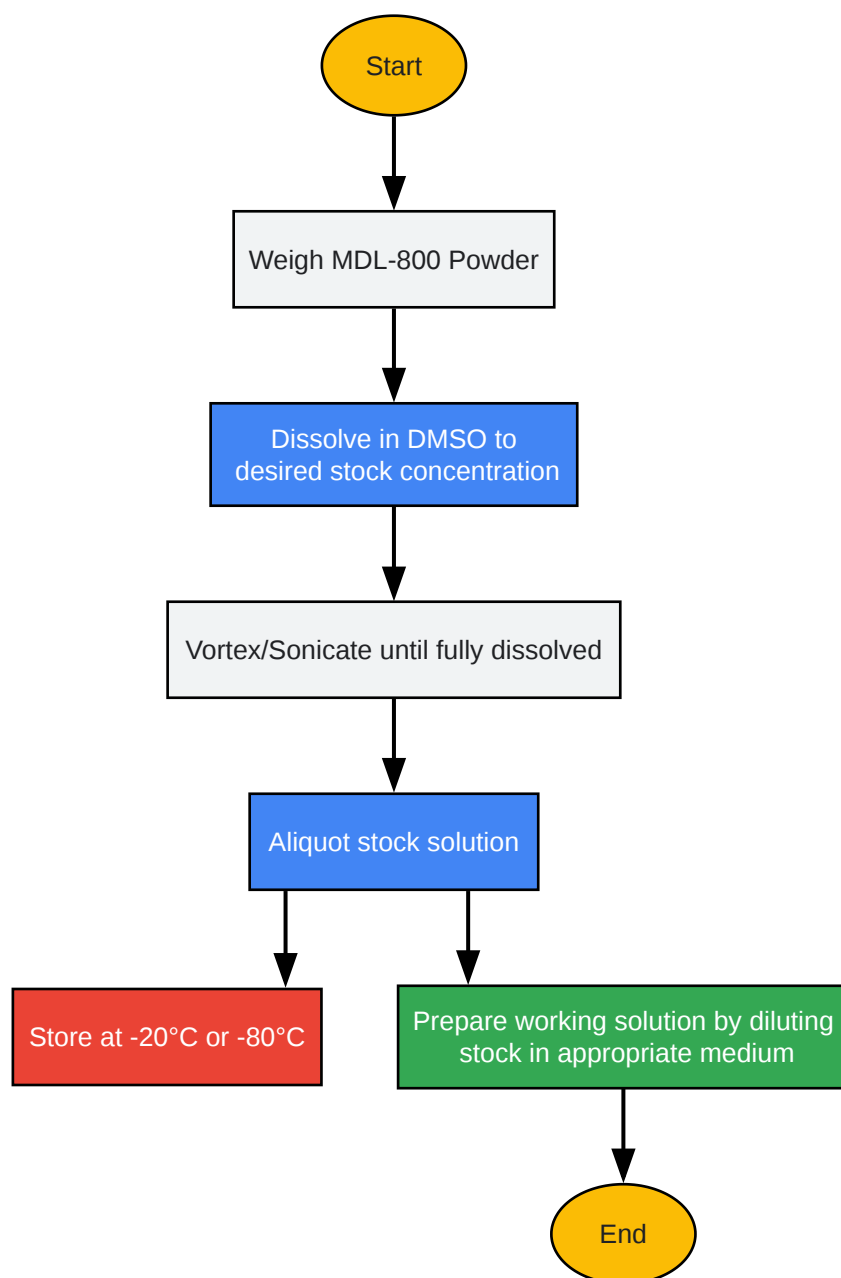


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MDL-800 activates SIRT6, leading to downstream effects.

Experimental Workflows

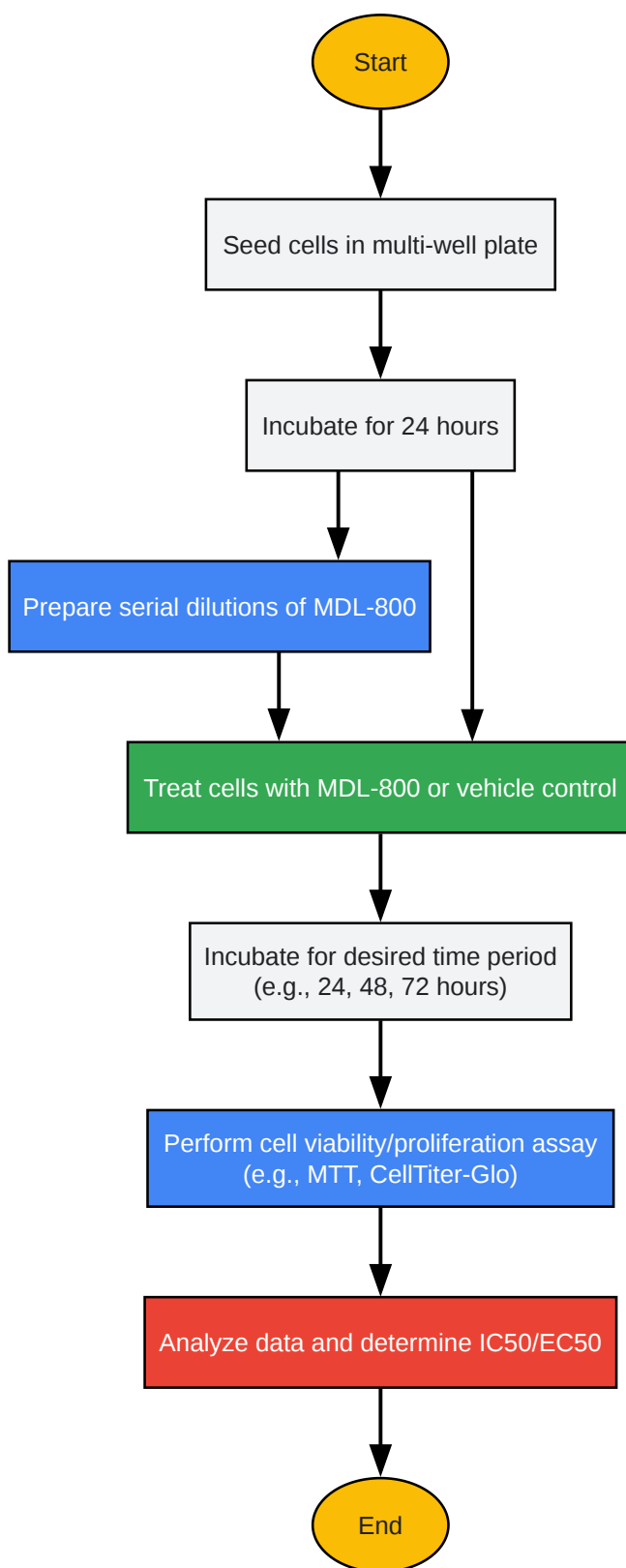
Workflow for Preparing MDL-800 Stock and Working Solutions



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Workflow for preparing **MDL-800** solutions.

Workflow for a Typical Cell-Based Assay with MDL-800



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Workflow for a cell-based assay using **MDL-800**.

Conclusion

This technical guide provides essential information on the solubility and stability of **MDL-800** for researchers and drug development professionals. Its poor aqueous solubility necessitates the use of organic solvents for stock solutions, and proper storage conditions are crucial for maintaining its integrity. The provided experimental protocols offer a starting point for in-house characterization and formulation development. A thorough understanding of these properties is fundamental to obtaining reliable and reproducible results in studies investigating the biological activities and therapeutic potential of this promising SIRT6 activator.

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